

Proper Disposal Procedures for C 1303 (Nickel Arsenide)

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Compound of Interest

Compound Name:	C 1303
CAS No.:	128113-19-9
Cat. No.:	B1217264

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Disclaimer: The following procedures are based on the likely identification of "C 1303" as Nickel Arsenide (CAS No. 1303-13-5), a highly toxic and carcinogenic substance[1]. It is imperative to consult your institution's specific safety protocols and Environmental Health and Safety (EHS) department before handling or disposing of this chemical. All laboratory waste must be managed in accordance with local, state, and federal regulations[2][3].

I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure all necessary personal protective equipment (PPE) is worn and that you are working in a properly ventilated area, such as a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A flame-resistant lab coat should be worn and properly fastened.

- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary.

Always wash hands thoroughly after handling the chemical, even if gloves were worn.

II. Step-by-Step Disposal Protocol

The disposal of Nickel Arsenide and its contaminated materials must be handled as hazardous waste. Under no circumstances should this chemical or its containers be disposed of in regular trash or down the drain[3][4].

- Waste Identification and Labeling:
 - A laboratory chemical is considered waste when it is no longer intended for use[4].
 - Clearly label a designated hazardous waste container with the words "Hazardous Waste," the full chemical name "Nickel Arsenide," and its associated hazards (Toxic, Carcinogen, Environmental Hazard).
 - Do not use chemical formulas or abbreviations on the label[2][4].
- Containerization:
 - Use a container that is compatible with the chemical waste. The container must be in good condition, with no leaks or cracks, and have a secure, tight-fitting lid[4].
 - Keep the waste container closed at all times, except when adding waste[4].
- Waste Segregation:
 - Store the Nickel Arsenide waste separately from other incompatible waste streams. Specifically, keep it segregated from acids and bases[5].
 - Metal-bearing waste should be collected as a specific waste stream[6].
- Accumulation in a Satellite Accumulation Area (SAA):

- Store the properly labeled and sealed waste container in a designated Satellite Accumulation Area within the laboratory[5][7].
- The SAA should be under the control of the generator and located at or near the point of generation[6].
- Request for Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste[2][4].
 - You will likely need to complete a hazardous waste pickup request form, providing details about the waste, including its composition and quantity[2].
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with Nickel Arsenide, such as gloves, bench paper, and pipette tips, must be disposed of as hazardous waste in the same manner as the chemical itself.
 - For contaminated labware or glassware, it should be packaged in an appropriate container and labeled as "Hazardous Waste" with "Nickel Arsenide" listed as the contaminant[4].
- Empty Container Disposal:
 - Empty containers that held Nickel Arsenide must be triple-rinsed with an appropriate solvent capable of removing the chemical[4].
 - The rinsate from this process is considered hazardous waste and must be collected and disposed of following the procedures outlined above[4].
 - After triple-rinsing and allowing the container to air dry, it may be disposed of in the regular trash, but it is best to consult with your EHS department for confirmation[4].

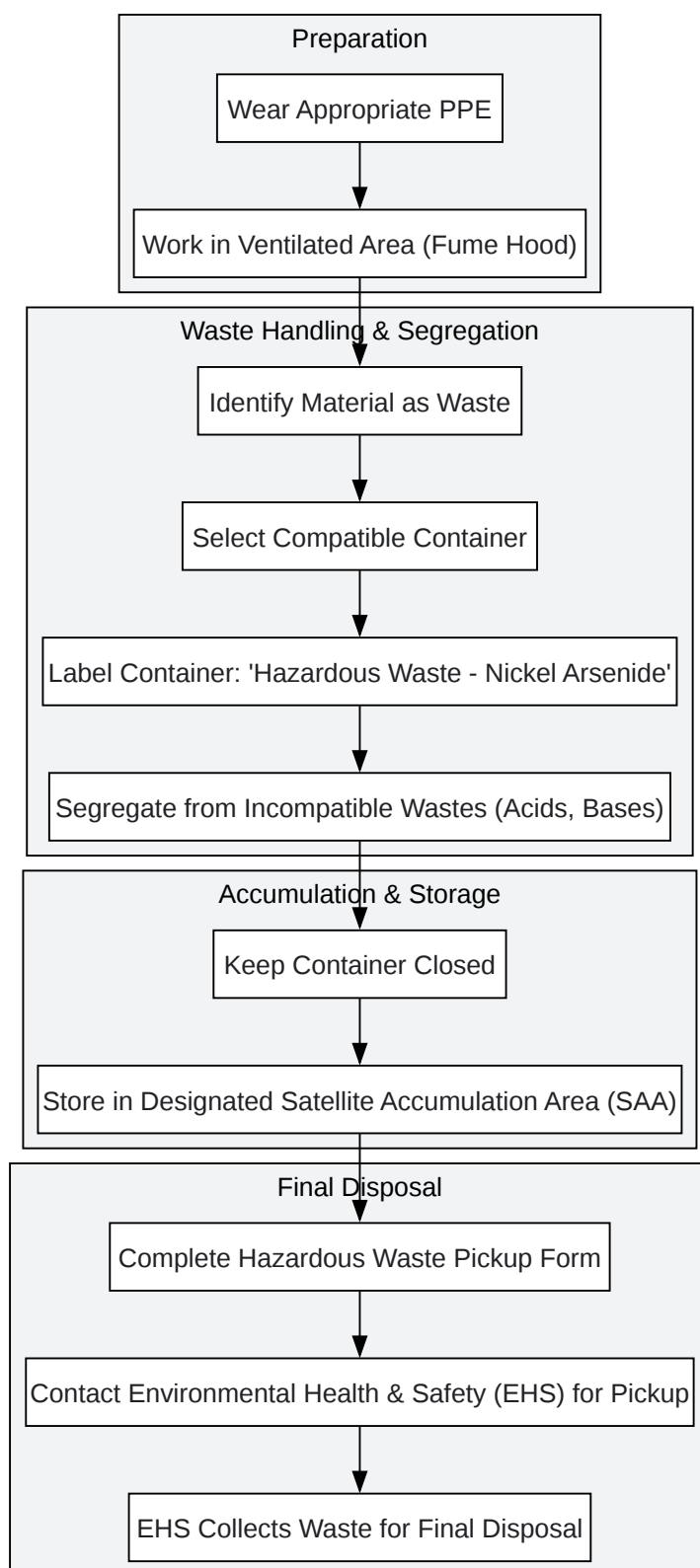
III. Quantitative Data Summary

While specific quantitative disposal limits for Nickel Arsenide were not found in the provided search results, general hazardous waste regulations apply. The Resource Conservation and

Recovery Act (RCRA) defines hazardous waste based on characteristics of ignitability, corrosivity, reactivity, and toxicity[7]. Nickel Arsenide is classified as toxic.

Parameter	Value/Guideline	Source
Acute Oral LD50 (Rats)	~6000 mg/kg	[1]
Hazard Class	Toxic, Carcinogen, Environmental Hazard	[1]
Prohibited Disposal Methods	Sanitary Sewer, Regular Trash	[3][4]

IV. Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **C 1303** (Nickel Arsenide).

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